

Spectroscopic data for (2-Cyclopropyl-5-fluorophenyl)boronic acid

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Compound of Interest

Compound Name: (2-Cyclopropyl-5-fluorophenyl)boronic acid

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An In-Depth Technical Guide to the Spectroscopic Characterization of **(2-Cyclopropyl-5-fluorophenyl)boronic Acid**

Introduction: The Structural Elucidation of a Key Building Block

(2-Cyclopropyl-5-fluorophenyl)boronic acid stands as a molecule of significant interest within contemporary drug discovery and synthetic chemistry. Its unique structural motifs—a strained cyclopropyl ring, an electronically modified fluorophenyl group, and a synthetically versatile boronic acid—make it a valuable building block for creating complex molecular architectures. The precise arrangement of these features dictates its reactivity and potential biological activity. Therefore, rigorous structural confirmation and purity assessment are not merely procedural formalities but are foundational to its successful application.

This guide provides a comprehensive overview of the key spectroscopic techniques required for the unambiguous characterization of **(2-Cyclopropyl-5-fluorophenyl)boronic acid**. We will delve into the theoretical underpinnings and practical execution of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H , ^{13}C , ^{19}F , and ^{11}B), Mass Spectrometry (MS), and Infrared

(IR) Spectroscopy. The narrative is designed for researchers and drug development professionals, emphasizing not just the data itself, but the causal logic behind experimental choices and the interpretation of the resulting spectra. While a complete, publicly available dataset for this specific molecule is sparse, this guide synthesizes expected data from closely related structural analogs to provide a robust predictive framework for its analysis.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy: A Multi-Nuclear Approach

NMR spectroscopy is the most powerful tool for elucidating the precise connectivity and spatial arrangement of atoms in a molecule. For a compound like **(2-Cyclopropyl-5-fluorophenyl)boronic acid**, a multi-nuclear approach is essential to probe the distinct environments of its hydrogen, carbon, fluorine, and boron atoms.

Experimental Protocol: NMR Sample Preparation and Acquisition

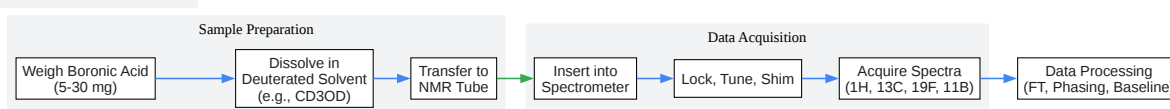
The quality of NMR data is fundamentally dependent on proper sample preparation. Boronic acids present a unique challenge due to their tendency to form cyclic, trimeric anhydrides (boroxines) upon dehydration, which can lead to complex or uninterpretable spectra.^[1] Utilizing a protic deuterated solvent mitigates this issue.

Step-by-Step Protocol:

- **Sample Weighing:** Accurately weigh 5-10 mg of the boronic acid for ^1H NMR or 20-30 mg for ^{13}C NMR.^[2]
- **Solvent Selection:** Dissolve the sample in 0.6-0.7 mL of deuterated methanol (CD_3OD) or dimethyl sulfoxide ($\text{DMSO}-d_6$). CD_3OD is often preferred as it effectively breaks up boroxine oligomers through solvent exchange.^[1] The B-OH protons will exchange with the solvent's deuterium and will likely not be observed.
- **Dissolution:** Vortex the sample until fully dissolved. Gentle warming may be applied if necessary.

- Transfer: Transfer the solution into a clean, dry 5 mm NMR tube. For ^{11}B NMR, a quartz NMR tube is required to avoid a broad background signal from the borosilicate glass.[3][4]
- Acquisition: Acquire the spectra on a spectrometer (e.g., 400 MHz or higher). Standard acquisition parameters are generally sufficient, though ^{13}C and ^{11}B spectra may require a higher number of scans to achieve a good signal-to-noise ratio.

Workflow for NMR Spectroscopy.



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Workflow for NMR Spectroscopy.

^1H NMR Spectroscopy: Mapping the Proton Skeleton

Proton NMR provides detailed information about the number, environment, and connectivity of hydrogen atoms.

Predicted ^1H NMR Data (400 MHz, CD_3OD)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
~7.50	dd	$J_{H,H} \approx 8.5$, $J_{H,F} \approx 5.5$	1H	Ar-H4
~7.20	ddd	$J_{H,H} \approx 8.5$, $J_{H,F} \approx 8.5$, $J_{H,H} \approx 2.5$	1H	Ar-H6
~7.05	dd	$J_{H,H} \approx 2.5$, $J_{H,F} \approx 10.0$	1H	Ar-H3
~2.50	m	-	1H	Cyclopropyl-H
~1.15	m	-	2H	Cyclopropyl-H
~0.85	m	-	2H	Cyclopropyl-H

Interpretation:

- Aromatic Region (7.0-7.6 ppm):** Three distinct signals are expected for the aromatic protons. The proton at C4 will appear as a doublet of doublets, coupled to the adjacent H3 and the fluorine at C5. The proton at C6 will be a doublet of doublet of doublets, showing couplings to H4, the fluorine at C5, and the proton at C3. The proton at C3 will appear as a doublet of doublets, coupled to H4 and the fluorine atom.
- Cyclopropyl Region (0.8-2.6 ppm):** The protons of the cyclopropyl group will resonate in the characteristic upfield region. Due to their diastereotopic nature and coupling to each other, they will present as complex multiplets. The methine proton attached to the aromatic ring is expected to be the most downfield of this group.

¹³C NMR Spectroscopy: Probing the Carbon Framework

Carbon NMR is crucial for defining the carbon skeleton and is highly sensitive to the electronic effects of substituents like fluorine.

Predicted ¹³C NMR Data (101 MHz, CD₃OD)

Chemical Shift (δ , ppm)	Coupling Constant ($J_{C,F}$, Hz)	Assignment
~164	$^1J \approx 245$	C5-F
~145	$^3J \approx 3$	C1-B
~135	$^3J \approx 8$	C6
~125	(broad)	C2-Cyclopropyl
~118	$^2J \approx 22$	C4
~115	$^2J \approx 21$	C3
~15	-	Cyclopropyl-CH
~10	-	Cyclopropyl-CH ₂

Interpretation:

- **C-F Carbon:** The most downfield aromatic signal will be the carbon directly attached to the fluorine atom (C5), split into a large doublet by one-bond C-F coupling ($^1J_{CF} \approx 245$ Hz).^[5] This is a key diagnostic signal.
- **C-B Carbon:** The carbon attached to the boronic acid group (C1) will appear as a broad signal due to quadrupolar relaxation of the boron nucleus. Its chemical shift is influenced by the boron substituent.
- **Other Aromatic Carbons:** The remaining aromatic carbons will show smaller couplings to the fluorine atom ($^2J_{CF}$ and $^3J_{CF}$), aiding in their assignment.
- **Cyclopropyl Carbons:** The cyclopropyl carbons will appear in the upfield region (< 20 ppm), consistent with strained aliphatic rings.

¹⁹F NMR Spectroscopy: A Sensitive Probe for Fluorine

¹⁹F NMR is an exceptionally sensitive and informative technique for any fluorine-containing molecule.^[6]

Predicted ^{19}F NMR Data (376 MHz, CD_3OD)

Chemical Shift (δ , ppm)	Multiplicity	Assignment
~ -110 to -120	m	Ar-F

Interpretation: The single fluorine atom will produce one signal in the ^{19}F NMR spectrum. Its chemical shift, typically between -110 and -120 ppm for an aryl fluoride, is highly sensitive to the electronic environment. The signal will appear as a multiplet due to couplings with the ortho protons (H4, H6) and the meta proton (H3).

^{11}B NMR Spectroscopy: Confirming the Boron Environment

This technique is specific to the boron nucleus and is diagnostic of its chemical state.

Predicted ^{11}B NMR Data (128 MHz, CD_3OD)

Chemical Shift (δ , ppm)	Line Width	Assignment
~28-32	Broad	-B(OH) ₂

Interpretation: A single, broad signal between 28 and 32 ppm is characteristic of a neutral, trigonal planar (sp^2 hybridized) boronic acid.^{[4][7]} The broadness of the signal is due to the quadrupolar nature of the boron nucleus. The formation of a tetrahedral (sp^3 hybridized) boronate ester, for example by reaction with a diol, would result in a sharp signal significantly upfield (around 5-9 ppm).^[4]

Part 2: Mass Spectrometry (MS): Determining Molecular Mass and Composition

Mass spectrometry is indispensable for confirming the molecular weight of a compound and providing evidence for its elemental composition through isotopic patterns. Boronic acids can be challenging to analyze directly due to their propensity to dehydrate and form boroxines.^[8]

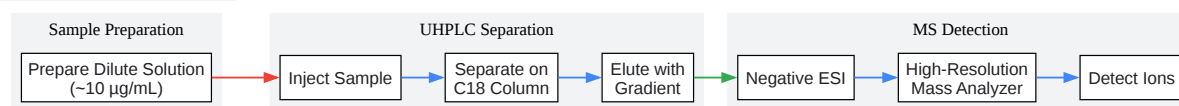
Liquid Chromatography-Mass Spectrometry (LC-MS) is the preferred method as it analyzes the compound in solution, minimizing these issues.

Experimental Protocol: LC-MS Analysis

Step-by-Step Protocol:

- Sample Preparation: Prepare a dilute solution of the compound (~10 µg/mL) in a mobile phase-compatible solvent like methanol or acetonitrile/water.[8]
- Chromatography:
 - System: Use a UHPLC system coupled to a high-resolution mass spectrometer (e.g., Orbitrap or TOF).
 - Column: A reversed-phase C18 column (e.g., Acquity BEH C18) is suitable.[9]
 - Mobile Phase: A gradient of 10 mM ammonium acetate in water (A) and acetonitrile (B) is effective for separating boronic acids.[9]
- Mass Spectrometry:
 - Ionization: Electrospray ionization (ESI) in negative ion mode is often most sensitive for boronic acids, as they readily form a $[M-H]^-$ ion.[10]
 - Analysis: Acquire data in full scan mode to observe the molecular ion and its isotopic distribution.

Workflow for LC-MS Analysis.



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Workflow for LC-MS Analysis.

Predicted Mass Spectrometry Data (ESI-)

m/z (calculated)	Ion Species	Notes
179.07	$[M-H]^-$ with ^{11}B	Most abundant molecular ion peak.
178.07	$[M-H]^-$ with ^{10}B	Isotopic peak, ~25% the intensity of the ^{11}B peak.
161.06	$[M-H-H_2O]^-$	Potential in-source water loss fragment.

Interpretation: The primary observation in the negative ion mass spectrum will be the deprotonated molecule, $[M-H]^-$. A key confirmation of the presence of boron is the characteristic isotopic pattern. Boron has two stable isotopes, ^{11}B (80.1%) and ^{10}B (19.9%), which results in a distinctive M and M-1 pattern with an approximate intensity ratio of 4:1. High-resolution mass spectrometry should yield a mass measurement with high accuracy, confirming the elemental formula $\text{C}_9\text{H}_{10}\text{BFO}_2$.

Part 3: Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective method for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation corresponding to molecular vibrations.

Experimental Protocol: KBr Pellet Method

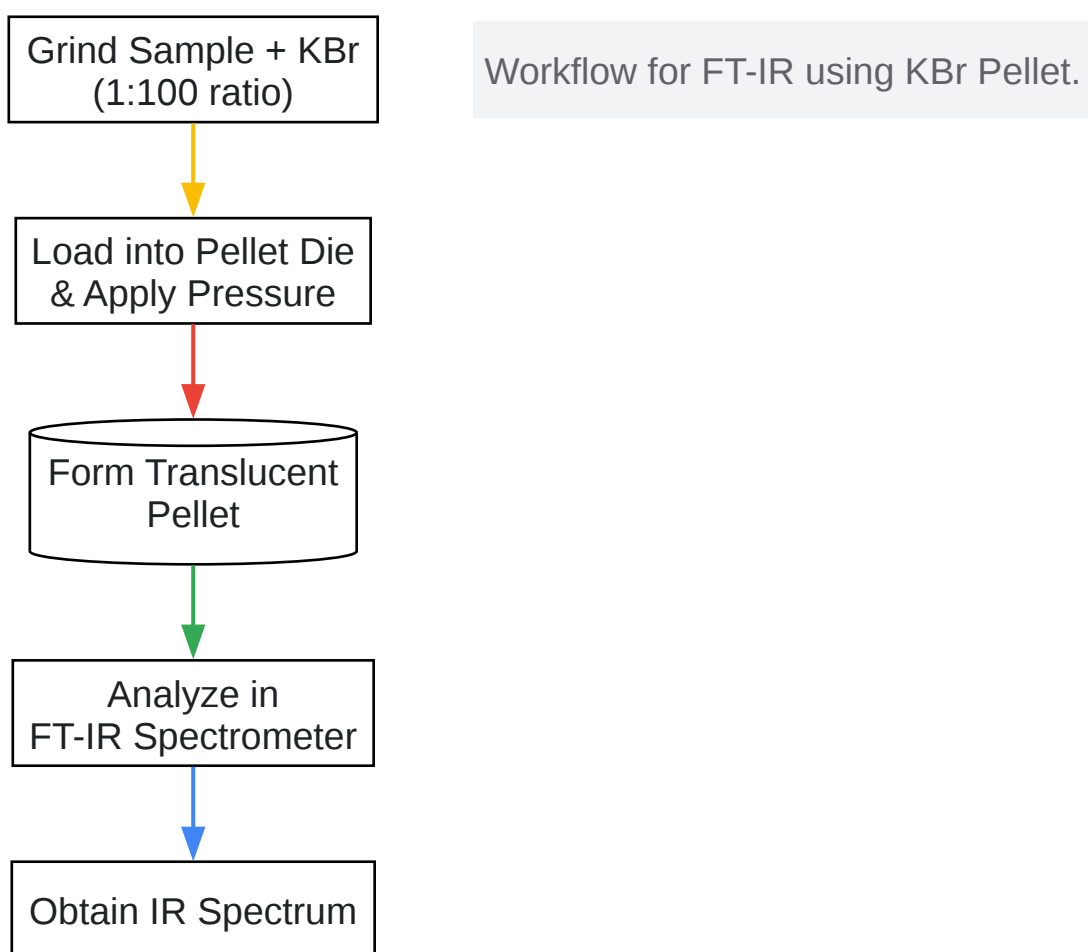
For solid, crystalline samples, the KBr pellet method is a standard and reliable technique.[\[11\]](#)
[\[12\]](#)

Step-by-Step Protocol:

- **Drying:** Gently dry both the sample and high-purity FT-IR grade potassium bromide (KBr) in an oven to remove any adsorbed water, which can obscure the O-H stretching region of the

spectrum.

- Grinding: Add ~1-2 mg of the sample and ~100-200 mg of KBr to an agate mortar.[11] Grind the mixture thoroughly with a pestle until it becomes a fine, homogenous powder.
- Pellet Pressing: Transfer a small amount of the powder into a pellet die. Place the die into a hydraulic press and apply pressure (typically 8-10 metric tons) for 1-2 minutes.[13]
- Analysis: The resulting translucent pellet is removed from the die, placed in a sample holder, and analyzed in the FT-IR spectrometer.



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Workflow for FT-IR using KBr Pellet.

Predicted IR Absorption Bands

Frequency Range (cm ⁻¹)	Vibration Type	Functional Group
3500-3200 (very broad)	O-H stretch	Boronic acid, H-bonded
3100-3000	C-H stretch	Aromatic & Cyclopropyl
2980-2850	C-H stretch	Cyclopropyl
~1610, ~1480	C=C stretch	Aromatic ring
~1350	B-O stretch	Boronic acid
~1250	C-F stretch	Aryl-Fluoride
~1080	B-C stretch	Phenyl-Boron

Interpretation:

- O-H Stretch: A very prominent and broad absorption band in the 3500-3200 cm⁻¹ region is the hallmark of the hydrogen-bonded O-H groups of the boronic acid dimer in the solid state. [\[14\]](#)[\[15\]](#)
- C-H Stretches: Sharp peaks just above 3000 cm⁻¹ correspond to the aromatic and cyclopropyl C-H stretches.
- Aromatic C=C Stretches: Medium to strong absorptions around 1610 and 1480 cm⁻¹ are characteristic of the aromatic ring vibrations.
- B-O and C-F Stretches: Two key diagnostic peaks in the fingerprint region will be the strong B-O stretch (around 1350 cm⁻¹) and the C-F stretch (around 1250 cm⁻¹), confirming the presence of these crucial functional groups.[\[16\]](#)[\[17\]](#)

Conclusion

The structural elucidation of **(2-Cyclopropyl-5-fluorophenyl)boronic acid** is achieved through a synergistic application of multiple spectroscopic techniques. ¹H, ¹³C, and ¹⁹F NMR define the precise carbon-hydrogen framework and the location of the fluorine substituent, while ¹¹B NMR confirms the chemical state of the boronic acid moiety. High-resolution mass spectrometry validates the molecular formula and isotopic composition. Finally, IR spectroscopy provides a

rapid confirmation of the key functional groups. Together, these methods provide a self-validating system, ensuring the structural integrity and identity of this important chemical building block for its intended use in research and development.

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